

hexyl crotonate odor profile sweet fruity green

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Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

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Odor Profile and Characteristics

The following table summarizes the described odor profile of **hexyl crotonate** from various sources.

Descriptor Category	Reported Odors	Context & Additional Notes
Primary Odors	Sweet, Caramel, Green, Walnut, Oily, Radish [1]	Odor description at 10% in dipropylene glycol [1].
Fruity Nuances	Pear, Pineapple, Guava, Dark Berries, Fermented Fruit [2] [3]	Described as a "deep dark fruity" note with a fermented quality reminiscent of rum or cognac [2].
Overall Character	A mix of fruity, green, and sweet with a fermented, boozy undertone.	Perceived as a "Damascone-but-thicker" [2].

Physicochemical & Safety Data

The table below lists available quantitative data for **hexyl crotonate**.

Property	Value / Description
CAS Number	19089-92-0 [1]
Molecular Formula	C ₁₀ H ₁₈ O ₂ [1]
Molecular Weight	170.25 g/mol [1]
Physical Form	Colorless liquid [1]
Boiling Point	~209.9 °C (estimated) [1]
Flash Point	89 °C (193 °F) [1] / ~90 °C [3]
Odor Tenacity	Low persistence; barely detectable 2 hours after dipping a blotter (at 10% dilution) [2].
Safety	Low toxicity by ingestion and skin contact. A skin irritant. Hazard code: Xi [1].

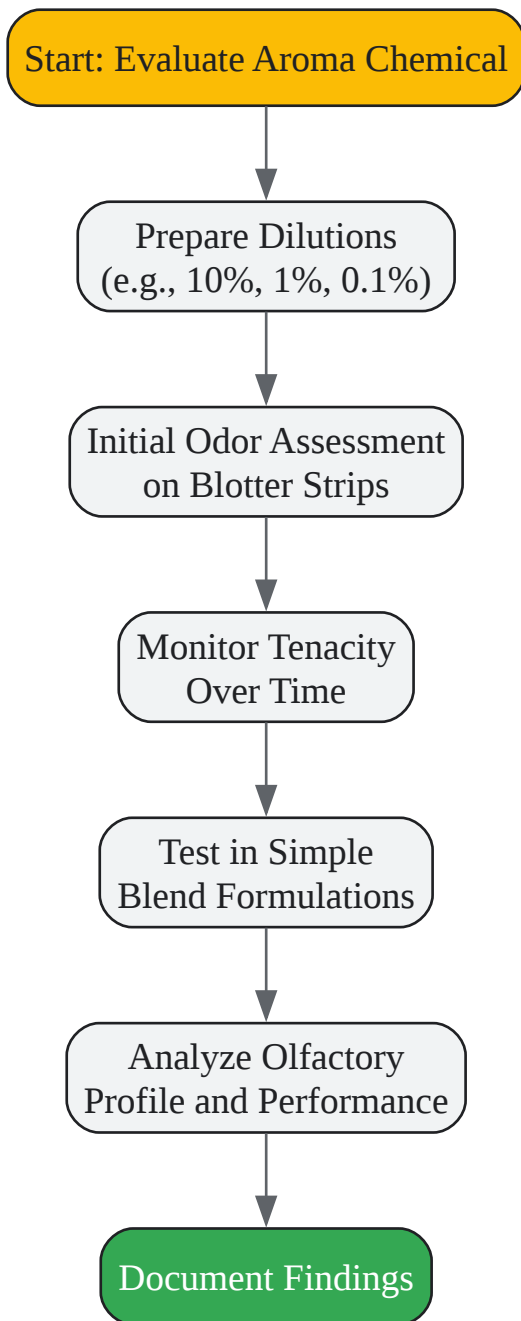
Applications and Usage

Based on the available information, **hexyl crotonate** is used in perfumery to add **deep, fermented fruity nuances**, often to create effects reminiscent of guava, dark berries, rum, or cognac [2]. It can also contribute to a **green note** and has a **caramel/sweet aspect** [2].

- **Blending:** It is reported to blend well into "whisky and fermented" notes [2].
- **Handling Note:** Professionals on perfumery forums emphasize that this material is **very strong** and should be used with care, often in concentrations as low as **0.01%** [2].

Experimental Evaluation Workflow

For a systematic evaluation of an aroma chemical like **hexyl crotonate**, a standard workflow would involve dilution, sensory assessment, and application testing. The diagram below outlines this general process.



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This diagram outlines a standard workflow for the organoleptic evaluation of an aroma chemical, from initial dilution to final analysis in a blend.

Summary and Considerations

The available data suggests **hexyl crotonate** is a **high-impact material** with a complex profile of sweet, fruity, green, and fermented notes. A significant consideration is its **low tenacity**, requiring careful handling and dosage in formulations.

- **Information Gaps:** The search results could not provide detailed experimental protocols, specific signaling pathways, or comprehensive toxicological data beyond basic hazard statements.
- **Data Verification:** For critical research and development work, I recommend verifying these properties through primary sources such as **supplier Safety Data Sheets (SDS)** and conducting organoleptic evaluations in your own laboratory.

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References

1. 19089-92-0 | CAS DataBase [chemicalbook.com]
2. The Amazing Trace-Elements Thread | Page 2 | Basenotes Forum [basenotes.com]
3. : The Complete Guide To This Aroma Chemical... Hexyl Crotonate [glooshi.com]

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